

An In-depth Technical Guide to 1-(2-Chloro-4-nitrobenzoyl)piperidine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-(2-Chloro-4-nitrobenzoyl)piperidine

CAS No.: 331270-56-5

Cat. No.: B401125

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **1-(2-Chloro-4-nitrobenzoyl)piperidine**, a compound of interest in medicinal chemistry and synthetic organic chemistry. Due to its potential as a novel chemical entity, this document outlines its synthesis, predicted physicochemical properties, potential applications based on related structures, and essential safety protocols. As a specific CAS number for this compound is not readily available in public databases, this guide focuses on its synthesis from known precursors.

Compound Identification and Structure

While a dedicated CAS number for **1-(2-Chloro-4-nitrobenzoyl)piperidine** is not prominently listed in major chemical databases, its identity is defined by its chemical structure. It is an amide formed from the reaction of 2-chloro-4-nitrobenzoyl chloride and piperidine.

Synonyms:

- (2-Chloro-4-nitrophenyl)(piperidin-1-yl)methanone

Chemical Structure:

Caption: Chemical structure of **1-(2-Chloro-4-nitrobenzoyl)piperidine**.

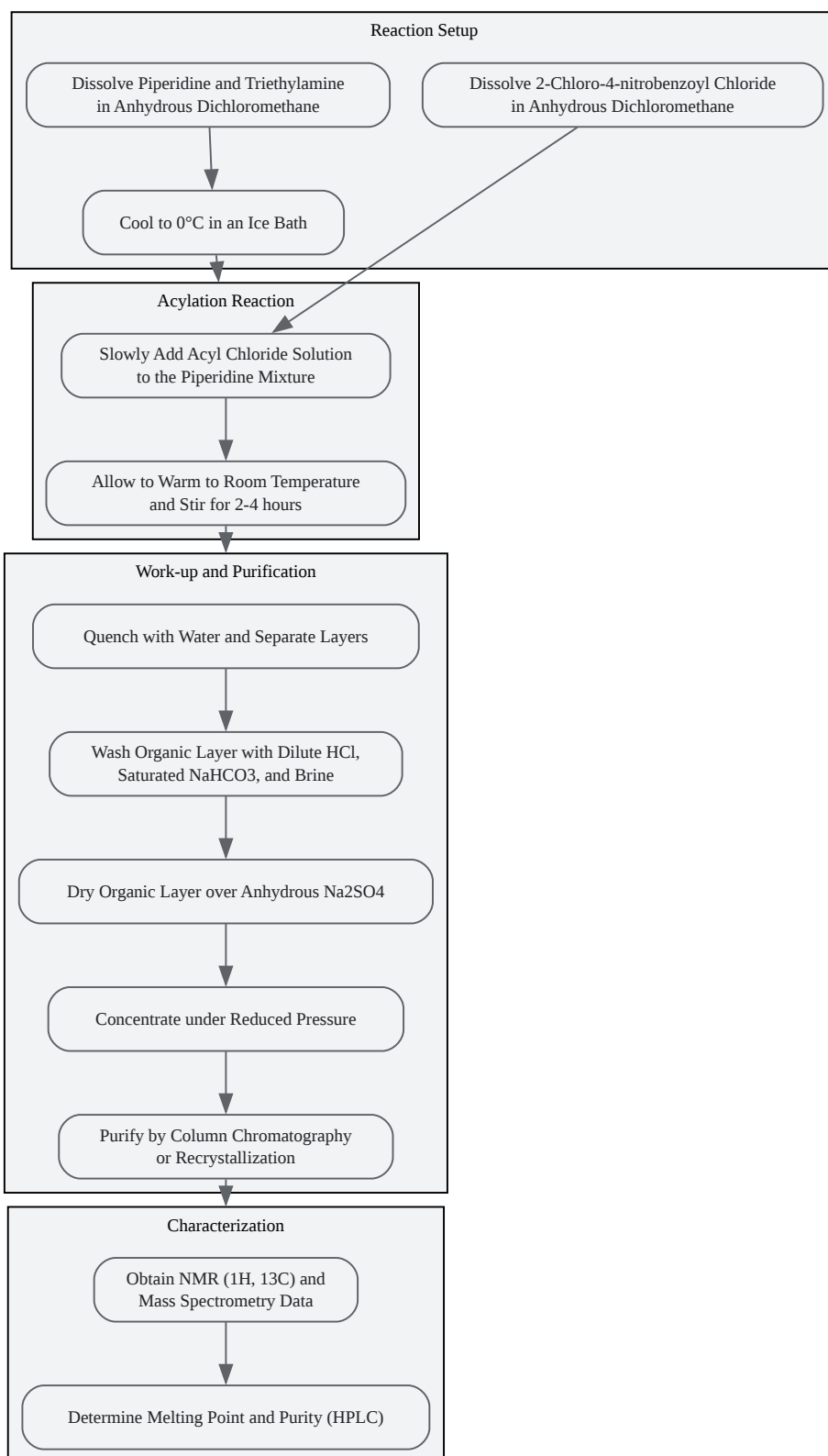
Synthesis of 1-(2-Chloro-4-nitrobenzoyl)piperidine

The most direct and common method for the synthesis of **1-(2-Chloro-4-nitrobenzoyl)piperidine** is the N-acylation of piperidine with 2-chloro-4-nitrobenzoyl chloride. This reaction is a classic example of nucleophilic acyl substitution.

Reaction Principle

The lone pair of electrons on the nitrogen atom of piperidine acts as a nucleophile, attacking the electrophilic carbonyl carbon of the 2-chloro-4-nitrobenzoyl chloride. This is followed by the elimination of the chloride ion, a good leaving group, resulting in the formation of the stable amide bond. An acid scavenger, typically a tertiary amine like triethylamine or pyridine, is used to neutralize the hydrochloric acid byproduct.^[1]

Proposed Synthetic Workflow



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Caption: Proposed workflow for the synthesis and characterization of **1-(2-Chloro-4-nitrobenzoyl)piperidine**.

Detailed Experimental Protocol

Materials:

- 2-Chloro-4-nitrobenzoyl chloride (CAS: 7073-36-1)
- Piperidine
- Triethylamine (or another suitable base)
- Anhydrous Dichloromethane (DCM)
- Hydrochloric acid (1M solution)
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate or magnesium sulfate
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexane/ethyl acetate mixture)

Procedure:

- In a round-bottom flask, dissolve piperidine (1.0 eq.) and triethylamine (1.2 eq.) in anhydrous DCM.
- Cool the mixture to 0°C in an ice bath with stirring.
- In a separate flask, dissolve 2-chloro-4-nitrobenzoyl chloride (1.0 eq.) in anhydrous DCM.
- Add the 2-chloro-4-nitrobenzoyl chloride solution dropwise to the piperidine solution at 0°C.

- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Once the reaction is complete, quench by adding water.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with 1M HCl, saturated NaHCO₃ solution, and brine.
- Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., ethanol/water).

Physicochemical Properties (Predicted)

Property	Predicted Value
Molecular Formula	C ₁₂ H ₁₃ ClN ₂ O ₃
Molecular Weight	268.70 g/mol
Appearance	Likely a solid at room temperature
Solubility	Expected to be soluble in common organic solvents like DCM, chloroform, and ethyl acetate; sparingly soluble in water.
Melting Point	Expected to be a crystalline solid with a defined melting point.

Potential Applications in Research and Drug Development

The piperidine moiety is a privileged scaffold in medicinal chemistry, present in a wide range of clinically approved drugs.^{[2][3]} The benzoylpiperidine fragment is also a significant pharmacophore in many bioactive compounds.^{[4][5]} The introduction of a 2-chloro-4-

nitrobenzoyl group to the piperidine ring creates a molecule with potential for further chemical modification and biological activity.

- CNS-acting agents: Many piperidine derivatives exhibit activity as antipsychotics, analgesics, and treatments for neurodegenerative diseases like Alzheimer's.^{[2][6]} The benzoylpiperidine core is a key feature in some serotonergic and dopaminergic receptor ligands.^[4]
- Anticancer agents: Substituted benzoylpiperidines have been investigated as inhibitors of enzymes involved in cancer progression, such as monoacylglycerol lipase (MAGL).^{[2][4]}
- Synthetic building block: The nitro group on the aromatic ring can be reduced to an amine, providing a handle for further functionalization. This allows for the creation of a library of related compounds for structure-activity relationship (SAR) studies.

Analytical Characterization

To confirm the identity and purity of the synthesized **1-(2-Chloro-4-nitrobenzoyl)piperidine**, a combination of analytical techniques should be employed:^{[7][8]}

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR will confirm the chemical structure by showing the expected signals for the aromatic, piperidine, and carbonyl groups with appropriate chemical shifts and coupling constants.
- Mass Spectrometry (MS): This will determine the molecular weight of the compound and can provide information about its fragmentation pattern, further confirming the structure.
- High-Performance Liquid Chromatography (HPLC): HPLC is used to assess the purity of the final compound.
- Infrared (IR) Spectroscopy: The IR spectrum should show characteristic absorption bands for the amide carbonyl (C=O) and the nitro (NO₂) groups.
- Elemental Analysis: This technique determines the percentage composition of carbon, hydrogen, nitrogen, and chlorine, which should match the calculated values for the molecular formula.

Safety and Handling

Precautionary measures are essential when handling the reagents for this synthesis.

- 2-Chloro-4-nitrobenzoyl chloride: This is a corrosive and moisture-sensitive compound. It should be handled in a fume hood, and personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, must be worn.^[9] Avoid inhalation of its vapors.
- Piperidine: Piperidine is a flammable and toxic liquid.^[10] It should also be handled in a fume hood with appropriate PPE.
- Dichloromethane (DCM): DCM is a volatile and potentially carcinogenic solvent. Use in a well-ventilated area, preferably a fume hood.
- General Precautions: Always wash hands thoroughly after handling chemicals.^{[11][12]} Ensure that an eyewash station and safety shower are readily accessible.^[11]

Conclusion

1-(2-Chloro-4-nitrobenzoyl)piperidine is a molecule with significant potential for applications in medicinal chemistry and as a synthetic intermediate. While not readily available commercially, its synthesis via N-acylation is straightforward. This guide provides a foundational framework for its preparation, characterization, and safe handling, enabling researchers to explore its properties and potential applications further.

References

- The Crucial Role of 2-Chloro-4-nitrobenzoyl Chloride in Modern Synthesis. (2026, February 17). Self-published.
- Pharmacological Applications of Piperidine Derivatives. (2023, February 9). Encyclopedia MDPI.
- The Benzoylpiperidine Fragment as a Privileged Structure in Medicinal Chemistry: A Comprehensive Review. (2024, April 23). MDPI.
- Application Notes and Protocols: N-acylation of Anilines with 4-Acetylpiperidine-1-carbonyl chloride. (2025). Benchchem.
- Inhibitors of the Glycine Transporter type-2 (GlyT-2)
- Design, Synthesis, and Evaluation of 1-Benzylpiperidine and 1-Benzoylpiperidine Derivatives as Dual-Target Inhibitors of Acetylcholinesterase and Serotonin Transporter for Alzheimer's Disease. (2025, July 21). MDPI.

- Novel piperidine derivatives. Synthesis and anti-acetylcholinesterase activity of 1-benzyl-4-[2-(N-benzoylamino)
- SAFETY D
- Application Note: Analytical Methods for the Characterization of N-Methyl-1-(piperidin-4-YL)methanamine. (2025). Benchchem.
- Material Safety Data Sheet - 1-(2-Chloroethyl)Piperidine Hydrochloride 98%. (2005, October 3). Cole-Parmer.
- Piperidine Safety D
- Piperidine-4-carboxylic acid. Apollo Scientific.
- PIPERIDINE HYDROCHLORIDE CAS NO 6091-44-7 MATERIAL SAFETY D
- Application Notes and Protocols for the Analytical Characterization of Piperidine Compounds. (2025, December). Benchchem.
- N-acylation of amides through internal nucleophilic c
- Characteristics, Biological Properties and Analytical Methods of Piperine: A Review. PubMed.
- Synthesis Characterization and Antimicrobial Activity of N-nitroso-2, 6-Diphenylpiperidin-4-One Semicarbazone. Longdom Publishing.
- Method for the synthesis of an n-acyl compound without the use of organic solvent or acid chloride.
- 2-Chloro-4-nitrobenzoyl Chloride | 7073-36-1. Sigma-Aldrich.
- Synthesis, Characterization and Antimicrobial study of piperidine-2,6-diones deriv
- 2-Chloro-4-nitrobenzoyl Chloride | 7073-36-1. TCI AMERICA.
- Synthesis of 2-chloro-4-nitrobenzoyl chloride. PrepChem.com.
- 2-chloro-4-nitrobenzoyl chloride (C7H3Cl2NO3). PubChemLite.
- Scholars Research Library. Der Pharma Chemica.
- Synthesis and Reactions of Acid Chlorides. Organic Chemistry Tutor.

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Sources

- [1. organicchemistrytutor.com \[organicchemistrytutor.com\]](https://www.organicchemistrytutor.com)
- [2. Pharmacological Applications of Piperidine Derivatives | Encyclopedia MDPI \[encyclopedia.pub\]](#)

- 3. Novel piperidine derivatives. Synthesis and anti-acetylcholinesterase activity of 1-benzyl-4-[2-(N-benzoylamino)ethyl]piperidine derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. Inhibitors of the glycine transporter type-2 (GlyT-2): synthesis and biological activity of benzoylpiperidine derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Design, Synthesis, and Evaluation of 1-Benzylpiperidine and 1-Benzoylpiperidine Derivatives as Dual-Target Inhibitors of Acetylcholinesterase and Serotonin Transporter for Alzheimer's Disease | MDPI [mdpi.com]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. longdom.org [longdom.org]
- 9. fishersci.com [fishersci.com]
- 10. jubilantingrevia.com [jubilantingrevia.com]
- 11. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 12. cdhfinechemical.com [cdhfinechemical.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-(2-Chloro-4-nitrobenzoyl)piperidine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b401125/docs#an-in-depth-technical-guide-to-1-2-chloro-4-nitrobenzoyl-piperidine]

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